

dolutegravir-associated sexual dysfunction management

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Dolutegravir

CAS No.: 1051375-16-6

Cat. No.: S548938

[Get Quote](#)

Clinical Evidence & Patient-Reported Outcomes

The table below summarizes key findings from recent studies on **dolutegravir** and sexual dysfunction.

Study / Source	Study Design / Type	Key Findings Related to Sexual Dysfunction
Zakumumpa et al. (2022), Uganda [1]	Qualitative study (16 IDIs, 6 FGDs with 48 patients)	• Decreased libido in men and women. • Erectile dysfunction common in men. • Negative impact on self-esteem, quality of life, and gender relations. • Tolerated as a trade-off for viral suppression. PMC (2025) - Sex Differences in Discontinuations [2]
Systematic Review & Meta-Analysis (17 observational studies)	• Women had significantly higher odds of discontinuing dolutegravir due to general side effects compared to men (9.3% vs 7.5%; OR: 1.40). • No sex difference in discontinuations due to neuropsychiatric side effects. HIV-Positive Men Review (2011) [3]	
Literature Review (54 papers)	Sexual dysfunction in HIV+ men is multifactorial, associated with: • Pharmacological factors (e.g., Protease Inhibitors). • Mental health (e.g., depression). • Hormonal factors (e.g., hypogonadism). Aidsmap (2017) - Dosing Report [4]	
Clinical Observation (Letter)	For patients experiencing insomnia (a potential contributing factor to sexual health), switching dolutegravir from evening to morning dosing resolved the issue in 75% of cases.	

Experimental Protocols for Investigation

For researchers designing studies to investigate this adverse drug reaction, the following methodologies from the cited literature can serve as a reference.

1. Protocol for Qualitative Patient Experience Studies [1] This design is crucial for capturing the patient-reported outcomes and lived experiences that may be missed in clinical trials.

- **Objective:** To explore first-hand patient experiences of sexual dysfunction after transitioning to DTG-based regimens.
- **Study Design:** Qualitative exploratory design, employing in-depth interviews (IDIs) and focus group discussions (FGDs).
- **Participant Selection:**
 - **Population:** People Living with HIV (PLHIV) aged ≥ 18 years.
 - **Inclusion Criteria:** Sexually active patients who have been on a DTG-based regimen for at least 12 months and self-report "new" sexual dysfunction after the transition.
 - **Sampling:** Purposive sampling from health facility registers of recorded Adverse Drug Reactions (ADRs).
- **Data Collection:**
 - Conduct IDIs and FGDs using semi-structured guides.
 - Explore themes of decreased libido, erectile dysfunction, impact on relationships and self-esteem.
- **Data Analysis:** Thematic analysis to identify, analyze, and report patterns (themes) within the data.

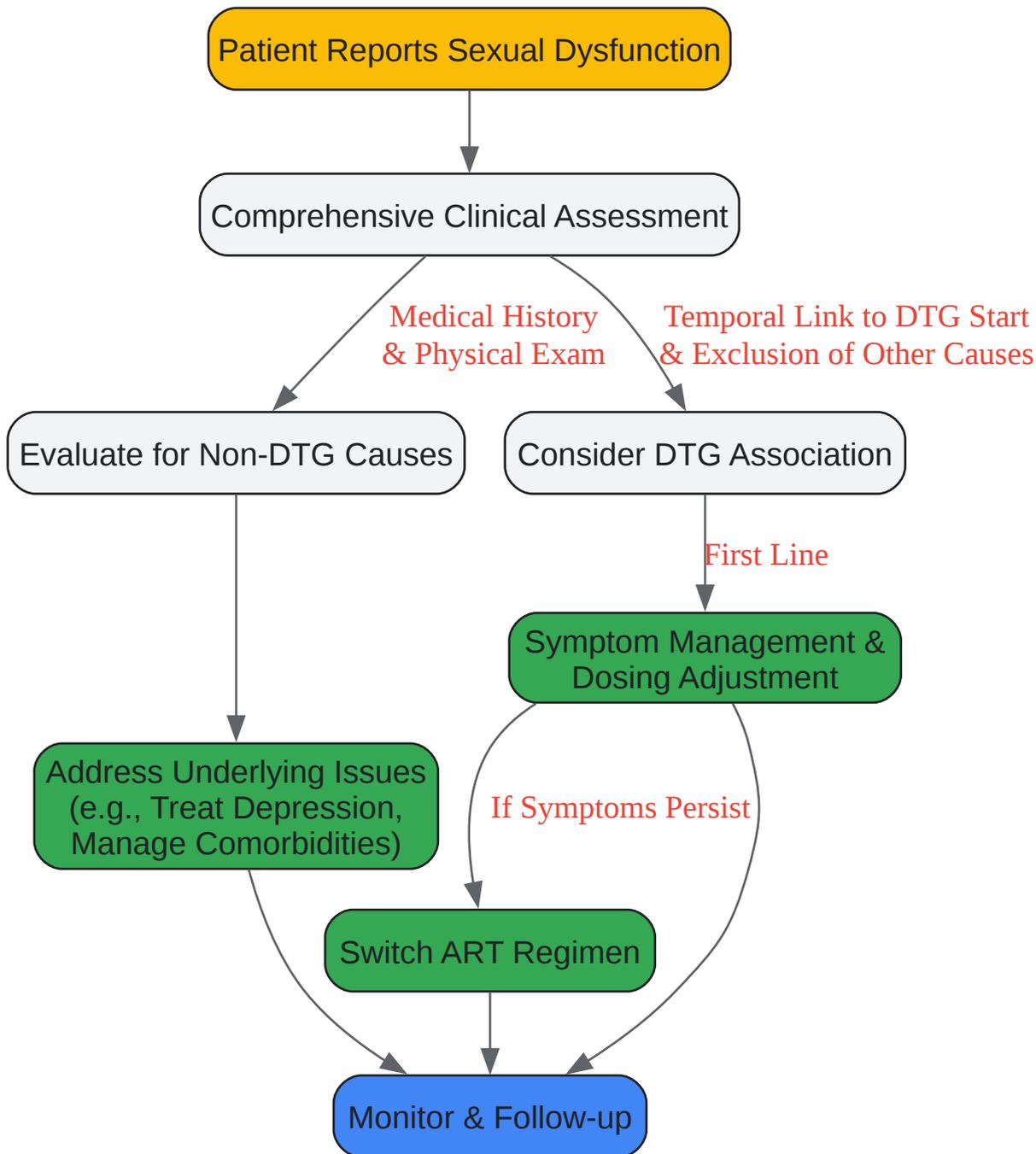
2. Protocol for Sex-Disaggregated Analysis of Side Effects [2] This systematic approach is key to uncovering potential disparities in drug tolerability.

- **Objective:** To synthesize sex-disaggregated data on discontinuations of DTG due to side effects.
- **Study Design:** Systematic review and meta-analysis (following PRISMA guidelines).
- **Search Strategy:**
 - **Databases:** Search databases like Medline, Embase, Web of Science, and Scopus.
 - **Keywords:** Use terms related to "**dolutegravir**," "adverse drug reaction," "safety," "tolerability," and "discontinuation."
 - **Inclusion Criteria:** Randomized controlled trials and observational studies reporting sex-disaggregated discontinuation rates of DTG due to general or neuropsychiatric side effects.
- **Data Extraction & Analysis:**
 - Two independent reviewers screen articles and extract data.
 - **Primary Outcome:** Raw discontinuation rates stratified by sex.

- **Statistical Analysis:** Pool data using random-effects models to calculate pooled odds ratios (ORs) for discontinuation in women versus men.

Clinical Management & Troubleshooting Guide

The following workflow outlines a structured approach for clinicians managing patient reports of sexual dysfunction while on **dolutegravir**. This can also serve as a framework for designing clinical studies.



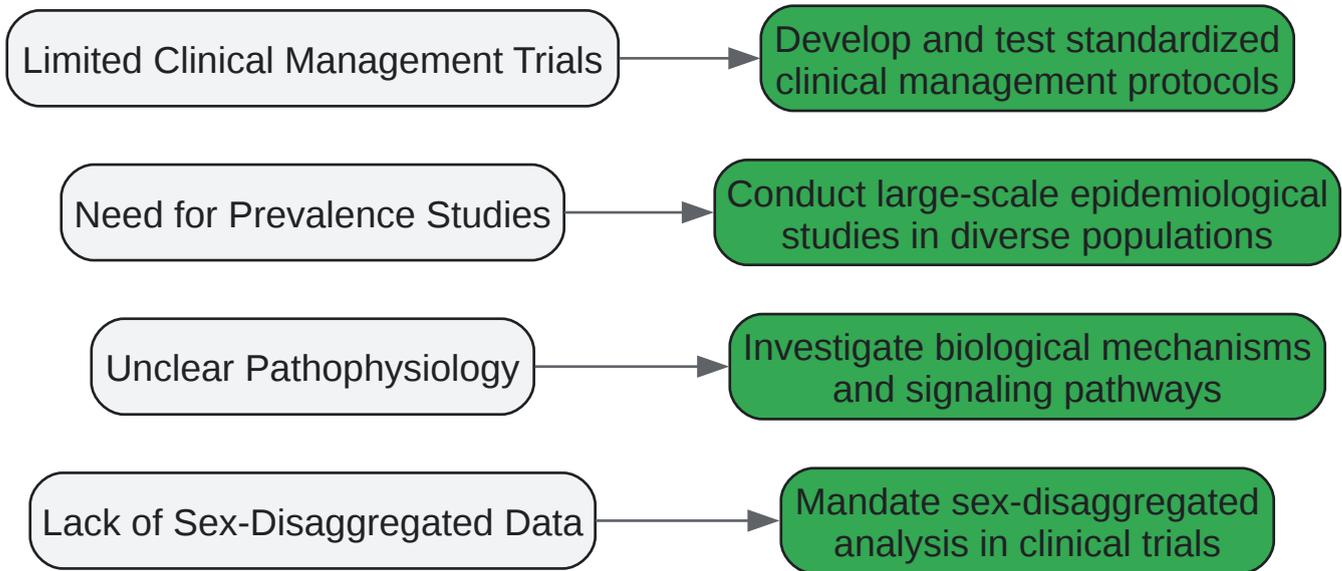
Click to download full resolution via product page

Guide to Clinical Management Workflow

- **Comprehensive Clinical Assessment:** Rule out other common causes of sexual dysfunction, including psychological factors (e.g., depression, relationship stress), pre-existing medical conditions (e.g., diabetes, hypertension), hormonal imbalances (e.g., hypogonadism), and concomitant medications [3].
- **Evaluate for Non-DTG Causes:** This is a critical differential diagnosis step before attributing the dysfunction solely to DTG.
- **Consider DTG Association:** A temporal link between the onset of symptoms and the initiation of DTG therapy increases the likelihood of an association [1].
- **Intervention Strategies:**
 - **Address Underlying Issues:** Treat identified contributing factors, such as depression or hypogonadism [3].
 - **Symptom Management & Dosing Adjustment:** For patients experiencing neuropsychiatric side effects like insomnia that may contribute to sexual health issues, a simple switch of DTG dosing from **evening to morning** has been shown to alleviate symptoms in a significant number of patients [4].
 - **Switch ART Regimen:** If symptoms are severe and persistent, switching to an alternative antiretroviral regimen (e.g., a non-INSTI-based regimen) may be necessary [2].

Research Gaps & Future Directions

The current evidence base has several limitations that present opportunities for further research, as outlined below.



Click to download full resolution via product page

Framework for Future Research on DTG and Sexual Dysfunction

- **Mechanistic Studies:** The specific biological mechanisms by which DTG might cause sexual dysfunction are unknown. Research is needed to explore potential impacts on endocrine pathways, neurological function, or vascular health [1] [3].
- **Improved Data Reporting:** A significant barrier is the lack of sex-disaggregated data in clinical trials and cohort studies. Future research must prioritize this to better understand risk profiles [2].
- **Epidemiological Evidence:** More large-scale, quantitative studies are required to establish the true prevalence of DTG-associated sexual dysfunction across different populations and regions [1].
- **Intervention Research:** There is a lack of high-quality evidence from randomized controlled trials (RCTs) to guide management. Studies are needed to validate interventional strategies like dosing changes or treatment switches [4].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Patient experiences of sexual dysfunction after transition to ... [pmc.ncbi.nlm.nih.gov]
2. Sex differences in discontinuations due to side effects of ... [pmc.ncbi.nlm.nih.gov]

3. Sexual Dysfunctions of HIV-Positive Men: Associated ... [pmc.ncbi.nlm.nih.gov]

4. Taking dolutegravir in the morning may avert insomnia [aidsmap.com]

To cite this document: Smolecule. [dolutegravir-associated sexual dysfunction management].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548938#dolutegravir-associated-sexual-dysfunction-management>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com